

Personal protective equipment for handling ML175

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Compound of Interest

Compound Name: ML175

Cat. No.: B15623366

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Essential Safety and Handling Guide for ML175

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety, operational, and disposal information for handling the research compound **ML175** (CAS 610263-01-9). As a potent and selective inhibitor of Glutathione S-Transferase Omega 1 (GSTO1), **ML175** should be handled with care in a laboratory setting. The following procedures are based on best practices for handling potent, uncharacterized research chemicals and data from structurally similar compounds, as a specific Safety Data Sheet (SDS) for **ML175** is not publicly available.

Compound Information

Property	Value
Chemical Name	N-{3-[(2-Chloro-acetyl)-(4-nitro-phenyl)-amino]-propyl}-2,2,2-trifluoro-acetamide
CAS Number	610263-01-9
Molecular Formula	C ₁₃ H ₁₃ ClF ₃ N ₃ O ₄
Molecular Weight	367.71 g/mol
Description	Potent and selective inhibitor of Glutathione S-Transferase Omega 1 (GSTO1). For research use only.
Storage	Store at -20°C for long-term storage.

Personal Protective Equipment (PPE)

Due to the lack of specific toxicological data for **ML175**, a cautious approach to personal protection is mandatory. The following PPE should be worn at all times when handling the compound.

PPE Category	Required Equipment	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use and change them frequently.
Eye Protection	Safety glasses with side shields or goggles	Must be worn to protect against splashes or airborne particles.
Body Protection	Laboratory coat	A fully buttoned lab coat should be worn to protect skin and clothing.
Respiratory Protection	Use in a well-ventilated area or chemical fume hood	If handling powders or creating aerosols, a NIOSH-approved respirator may be necessary.

Operational Plan: Handling and Storage

A systematic approach to handling and storage is crucial to minimize exposure and maintain compound integrity.

Receiving and Storage

- **Inspect:** Upon receipt, visually inspect the container for any damage or leaks.
- **Log:** Record the date of receipt and storage conditions in the laboratory inventory.
- **Store:** Store the compound in a tightly sealed container at -20°C in a designated and labeled area.

Preparation of Solutions

- **Solubility:** **ML175** is soluble in DMSO.
- **Procedure:**
 - Perform all weighing and solution preparation in a chemical fume hood or a ventilated enclosure.
 - Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid compound. Avoid creating dust.
 - When dissolving, add the solvent to the solid slowly to prevent splashing.
 - Clearly label all solution containers with the compound name, concentration, solvent, and date of preparation.

Experimental Use

- **Work Area:** Designate a specific area for working with **ML175**.
- **Avoid Contamination:** Do not eat, drink, or smoke in the laboratory.
- **Hand Hygiene:** Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.

Emergency Procedures

In the event of an exposure or spill, immediate action is required.

Emergency Situation	First Aid and Spill Response
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Small Spills	Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. Clean the spill area with a suitable decontaminating agent.
Large Spills	Evacuate the area. Restrict access. Contact your institution's environmental health and safety department for assistance with cleanup.

Disposal Plan

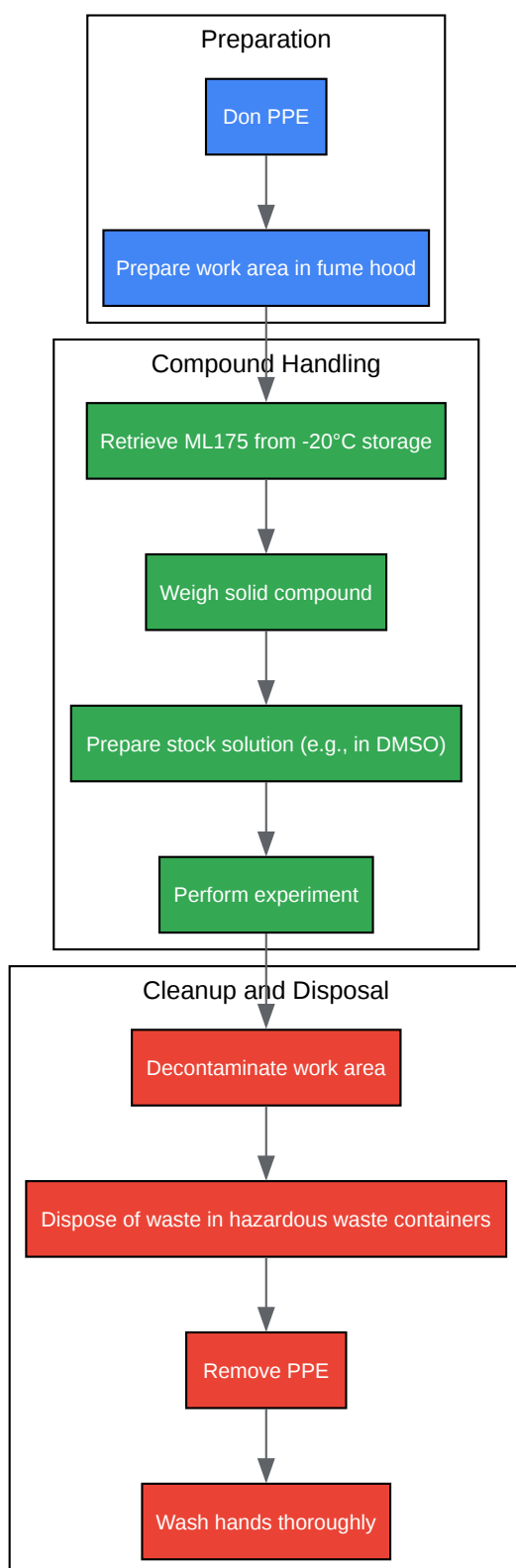
All waste containing **ML175** must be treated as hazardous waste.

Waste Type	Disposal Procedure
Solid Compound	Dispose of in a clearly labeled hazardous waste container.
Contaminated Labware	Decontaminate reusable labware thoroughly. Dispose of single-use contaminated items (e.g., pipette tips, gloves) in a designated hazardous waste container.
Solutions	Collect all waste solutions containing ML175 in a sealed and properly labeled hazardous waste container. Do not pour down the drain.

Consult your institution's environmental health and safety guidelines for specific hazardous waste disposal procedures.

Experimental Workflow for Handling ML175

The following diagram outlines the standard operational workflow for safely handling **ML175** in a research setting.



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Caption: Standard workflow for handling **ML175**, from preparation to cleanup.

- To cite this document: BenchChem. [Personal protective equipment for handling ML175]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15623366/docs#personal-protective-equipment-for-handling-ml175\]](https://www.benchchem.com/product/b15623366/docs#personal-protective-equipment-for-handling-ml175)

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